

Application Note: Quantitative Analysis of 1-(2-fluorophenyl)propan-2-one

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Compound of Interest

Compound Name: 1-(2-fluorophenyl)propan-2-one

CAS No.: 2836-82-0

Cat. No.: B141338

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Introduction

1-(2-fluorophenyl)propan-2-one, also known as 2-fluoro-P2P, is a chemical intermediate of interest in pharmaceutical research and a potential impurity in drug synthesis. Accurate and reliable quantification of this compound is crucial for process monitoring, quality control, and forensic applications. This document provides detailed analytical methods for the quantitative determination of **1-(2-fluorophenyl)propan-2-one** using Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV). The protocols have been designed to be robust and are accompanied by method validation guidelines to ensure data integrity.

Analytical Methods

Two primary methods are presented for the quantification of **1-(2-fluorophenyl)propan-2-one**:

- **Gas Chromatography-Mass Spectrometry (GC-MS):** A highly sensitive and specific method, ideal for the identification and quantification of volatile and semi-volatile compounds.

- High-Performance Liquid Chromatography with Ultraviolet Detection (HPLC-UV): A versatile and widely used technique suitable for the routine analysis of non-volatile or thermally labile compounds.

The selection of the method may depend on the sample matrix, required sensitivity, and available instrumentation.

Data Presentation: Quantitative Method Validation Summary

The following tables summarize the expected performance characteristics of the described analytical methods upon validation. These values are provided as a guideline for method performance.^{[1][2][3]}

Table 1: GC-MS Method Validation Data

Validation Parameter	Result	Acceptance Criteria
Linearity (r^2)	> 0.998	≥ 0.995
Range	0.1 - 50 $\mu\text{g/mL}$	-
Limit of Detection (LOD)	0.03 $\mu\text{g/mL}$	$S/N \geq 3$
Limit of Quantification (LOQ)	0.1 $\mu\text{g/mL}$	$S/N \geq 10$
Accuracy (% Recovery)	98.5% - 101.2%	95% - 105%
Precision (% RSD)	< 3%	$\leq 5\%$
Specificity	No interference from matrix	No co-eluting peaks

Table 2: HPLC-UV Method Validation Data

Validation Parameter	Result	Acceptance Criteria
Linearity (r^2)	> 0.999	≥ 0.995
Range	0.5 - 100 $\mu\text{g/mL}$	-
Limit of Detection (LOD)	0.15 $\mu\text{g/mL}$	$\text{S/N} \geq 3$
Limit of Quantification (LOQ)	0.5 $\mu\text{g/mL}$	$\text{S/N} \geq 10$
Accuracy (% Recovery)	99.1% - 100.8%	95% - 105%
Precision (% RSD)	< 2%	$\leq 5\%$
Specificity	No interference from matrix	No co-eluting peaks

Experimental Protocols

Protocol 1: Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol details the GC-MS method for the quantification of **1-(2-fluorophenyl)propan-2-one**.

1. Materials and Reagents

- **1-(2-fluorophenyl)propan-2-one** reference standard
- Internal Standard (IS), e.g., Deuterated **1-(2-fluorophenyl)propan-2-one** or a structurally similar compound with a distinct mass spectrum.
- Methanol (HPLC grade)
- Ethyl acetate (GC grade)
- Derivatization agent (optional, for improved peak shape): N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS)

2. Instrumentation

- Gas Chromatograph with a Mass Selective Detector (GC-MS)
- GC Column: DB-5ms (or equivalent), 30 m x 0.25 mm ID, 0.25 μ m film thickness

3. Sample Preparation

- Standard Solution Preparation: Prepare a stock solution of **1-(2-fluorophenyl)propan-2-one** (1 mg/mL) in methanol. Create a series of calibration standards by serial dilution of the stock solution.
- Sample Extraction: For solid samples, dissolve a known weight in methanol. For liquid samples, dilute an aliquot with methanol. Perform a liquid-liquid extraction with ethyl acetate if matrix interference is present.
- Internal Standard Spiking: Add a known concentration of the internal standard to all standards and samples.
- Derivatization (Optional): Evaporate 100 μ L of the sample/standard extract to dryness under a gentle stream of nitrogen. Add 50 μ L of ethyl acetate and 50 μ L of BSTFA + 1% TMCS. Cap tightly and heat at 70°C for 30 minutes. Cool to room temperature before injection.[\[4\]](#)

4. GC-MS Parameters

- Inlet Temperature: 280°C
- Injection Volume: 1 μ L (splitless)
- Carrier Gas: Helium at a constant flow of 1.0 mL/min
- Oven Temperature Program:
 - Initial temperature: 80°C, hold for 1 minute
 - Ramp: 15°C/min to 280°C
 - Hold: 5 minutes at 280°C
- MS Transfer Line Temperature: 280°C

- Ion Source Temperature: 230°C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Acquisition Mode: Selected Ion Monitoring (SIM). Monitor at least three characteristic ions for **1-(2-fluorophenyl)propan-2-one** (and its derivative if applicable) and the internal standard.

5. Data Analysis

- Generate a calibration curve by plotting the ratio of the peak area of the analyte to the peak area of the internal standard against the concentration of the analyte.
- Quantify the amount of **1-(2-fluorophenyl)propan-2-one** in the samples using the calibration curve.

Protocol 2: High-Performance Liquid Chromatography (HPLC-UV)

This protocol outlines the HPLC-UV method for the quantification of **1-(2-fluorophenyl)propan-2-one**.

1. Materials and Reagents

- **1-(2-fluorophenyl)propan-2-one** reference standard
- Acetonitrile (HPLC grade)
- Ultrapure water (18.2 MΩ·cm)
- Formic acid (HPLC grade)

2. Instrumentation

- HPLC system with a UV detector
- HPLC Column: C18, 150 mm x 4.6 mm, 5 μm particle size

3. Sample Preparation

- **Standard Solution Preparation:** Prepare a stock solution of **1-(2-fluorophenyl)propan-2-one** (1 mg/mL) in acetonitrile. Prepare calibration standards by diluting the stock solution with the mobile phase.
- **Sample Preparation:** Dissolve a known weight of the sample in the mobile phase. Filter the sample through a 0.45 µm syringe filter before injection.

4. HPLC-UV Parameters

- **Mobile Phase:** Acetonitrile:Water (with 0.1% Formic Acid) = 60:40 (v/v)
- **Flow Rate:** 1.0 mL/min
- **Column Temperature:** 30°C
- **Injection Volume:** 10 µL
- **Detection Wavelength:** 254 nm
- **Run Time:** 10 minutes

5. Data Analysis

- Create a calibration curve by plotting the peak area of the analyte against its concentration.
- Determine the concentration of **1-(2-fluorophenyl)propan-2-one** in the samples from the calibration curve.

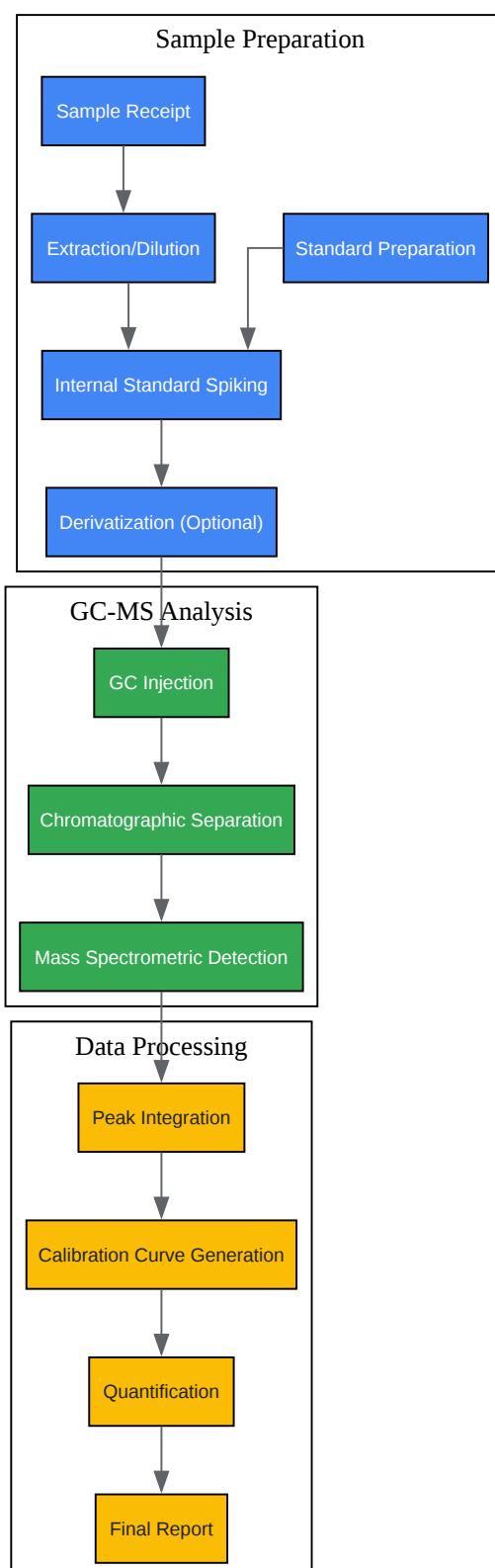
Method Validation Guidelines

To ensure the suitability and reliability of these analytical methods, a thorough validation should be performed according to international guidelines (e.g., ICH Q2(R1)).[\[2\]](#)[\[5\]](#) Key validation parameters to be assessed include:

- **Specificity:** The ability of the method to unequivocally assess the analyte in the presence of components that may be expected to be present.[\[2\]](#) This can be demonstrated by analyzing blank matrix samples and spiked samples.

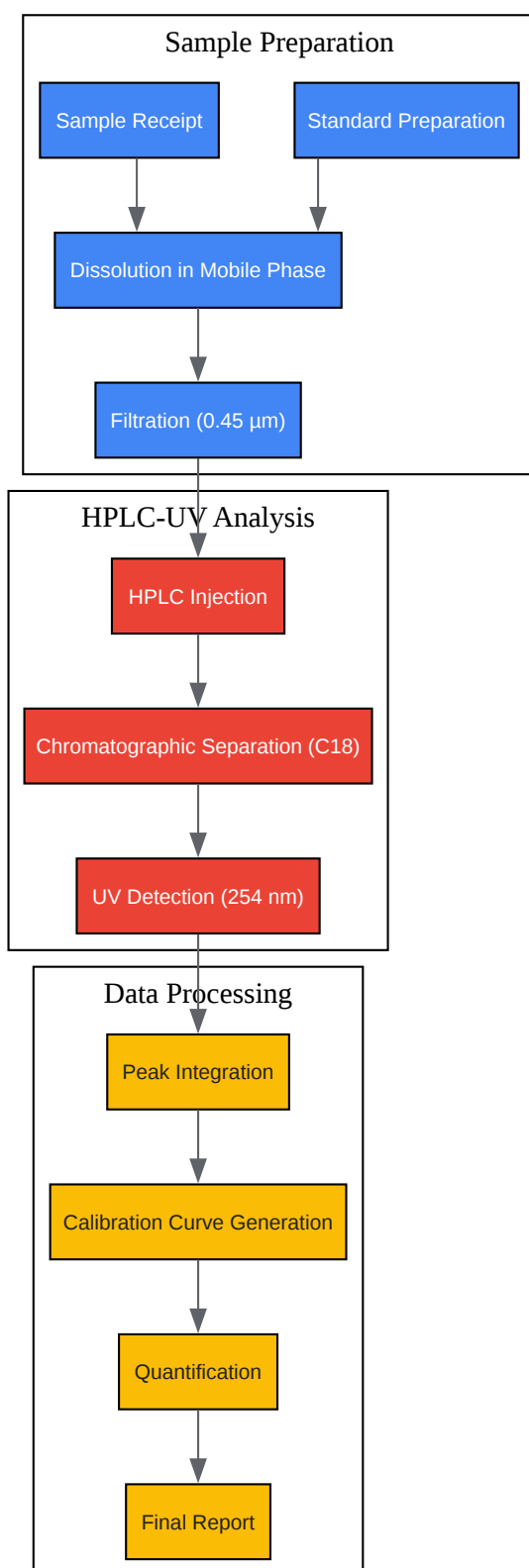
- **Linearity:** The ability to obtain test results that are directly proportional to the concentration of the analyte.^[2] This is evaluated by analyzing a series of standards over a defined range.
- **Range:** The interval between the upper and lower concentrations of the analyte in the sample for which the analytical procedure has a suitable level of precision, accuracy, and linearity.^[2]
- **Accuracy:** The closeness of the test results obtained by the method to the true value.^[2] This is often assessed by recovery studies of spiked samples.
- **Precision:** The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample.^[2] This includes repeatability (intra-day precision) and intermediate precision (inter-day precision).
- **Limit of Detection (LOD):** The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
- **Limit of Quantification (LOQ):** The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.
- **Robustness:** A measure of the method's capacity to remain unaffected by small, but deliberate variations in method parameters.

Visualizations



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Caption: GC-MS analysis workflow for **1-(2-fluorophenyl)propan-2-one**.



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Caption: HPLC-UV analysis workflow for **1-(2-fluorophenyl)propan-2-one**.

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